

# An In-depth Technical Guide to 2-Formyl-6-methoxypyridine

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## Compound of Interest

Compound Name: 6-Methoxypyridine-2-carbaldehyde

Cat. No.: B1313544

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 2-Formyl-6-methoxypyridine (also known as 6-Methoxy-2-pyridinecarboxaldehyde). This versatile compound serves as a crucial intermediate in various fields, including pharmaceutical development and materials science.

## Core Chemical Properties

2-Formyl-6-methoxypyridine is a pyridine derivative characterized by the presence of a formyl (-CHO) group at the 2-position and a methoxy (-OCH<sub>3</sub>) group at the 6-position. The methoxy group, in particular, enhances the compound's reactivity and solubility, making it a valuable building block in organic synthesis.<sup>[1]</sup>

## Physicochemical Data

The following table summarizes the key quantitative properties of 2-Formyl-6-methoxypyridine.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	137.14 g/mol	[1][2]
CAS Number	54221-96-4	[1][2]
Appearance	Liquid	[1][2]
Color	Yellow	[2]
Boiling Point	103-104 °C at 20 mmHg	[3][4]
Density	1.140 g/mL at 25 °C	[3][4]
Refractive Index	n <sub>20</sub> /D 1.532	[3][4]
Flash Point	81 °C (177.8 °F) - closed cup	
Purity	≥ 97%	[2][3][4]

## Structural Identifiers

Identifier	Value	Source(s)
IUPAC Name	6-methoxypyridine-2-carbaldehyde	[2]
SMILES	<chem>COC1=CC=CC(=N1)C=O</chem>	[2]
InChI	1S/C7H7NO2/c1-10-7-4-2-3-6(5-9)8-7/h2-5H,1H3	[3][4]
InChI Key	YDNWNTNODZDSPNZ-UHFFFAOYSA-N	[2][3][4]
Synonyms	2-Methoxy-6-pyridinecarboxaldehyde, 6-Methoxypicolinaldehyde, 6-Methoxy-pyridine-2-carbaldehyde	[1][2]

## Reactivity and Applications

The chemical structure of 2-Formyl-6-methoxypyridine, featuring an aldehyde and a methoxy-substituted pyridine ring, dictates its reactivity and wide-ranging applications.

### Chemical Reactivity

The aldehyde functional group is the primary site of reactivity, readily participating in reactions such as:

- **Condensation Reactions:** It can react with amines and other nucleophiles to form Schiff bases and other complex molecular architectures.[\[1\]](#)
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid.
- **Reduction:** The aldehyde can be reduced to a hydroxymethyl group.

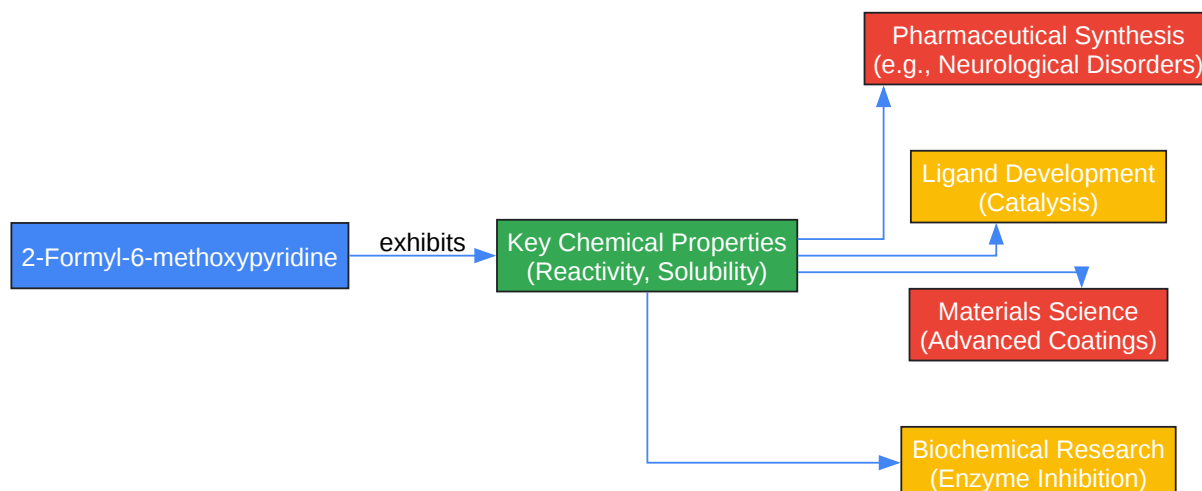
The pyridine ring itself can undergo various transformations, and the methoxy group influences the regioselectivity of these reactions.

### Key Applications

2-Formyl-6-methoxypyridine is a key intermediate in several areas of research and development:

- **Pharmaceutical Synthesis:** It is an important building block in the synthesis of pharmaceutical agents, with some derivatives being explored for their potential in treating neurological disorders.[\[1\]](#) The broader class of pyridinecarboxaldehydes is used to create thiosemicarbazones with antitumor activity.[\[5\]](#)
- **Ligand Development:** The compound is utilized in creating ligands for metal complexes, which are essential in catalysis and materials science for enhancing reaction efficiency.[\[1\]](#)
- **Materials Science:** It has shown potential in the preparation of advanced materials and coatings due to its ability to participate in the formation of complex molecular structures.[\[1\]](#)
- **Biochemical Research:** It is employed in studies related to enzyme inhibition and receptor binding, contributing to drug discovery efforts.[\[1\]](#)

- Flavor and Fragrance Industry: There is an exploration of its use in developing unique aromatic properties for flavoring agents and fragrances.[1]



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Caption: Logical relationship of 2-Formyl-6-methoxypyridine's properties and applications.

## Experimental Protocols

### Synthesis of 2-Formyl-6-methoxypyridine

A common method for the synthesis of pyridine-2-carboxaldehydes involves the oxidation of the corresponding 2-methylpyridine.[6] The following is a generalized experimental protocol for such a transformation.

Reaction: Oxidation of 2-methoxy-6-methylpyridine.

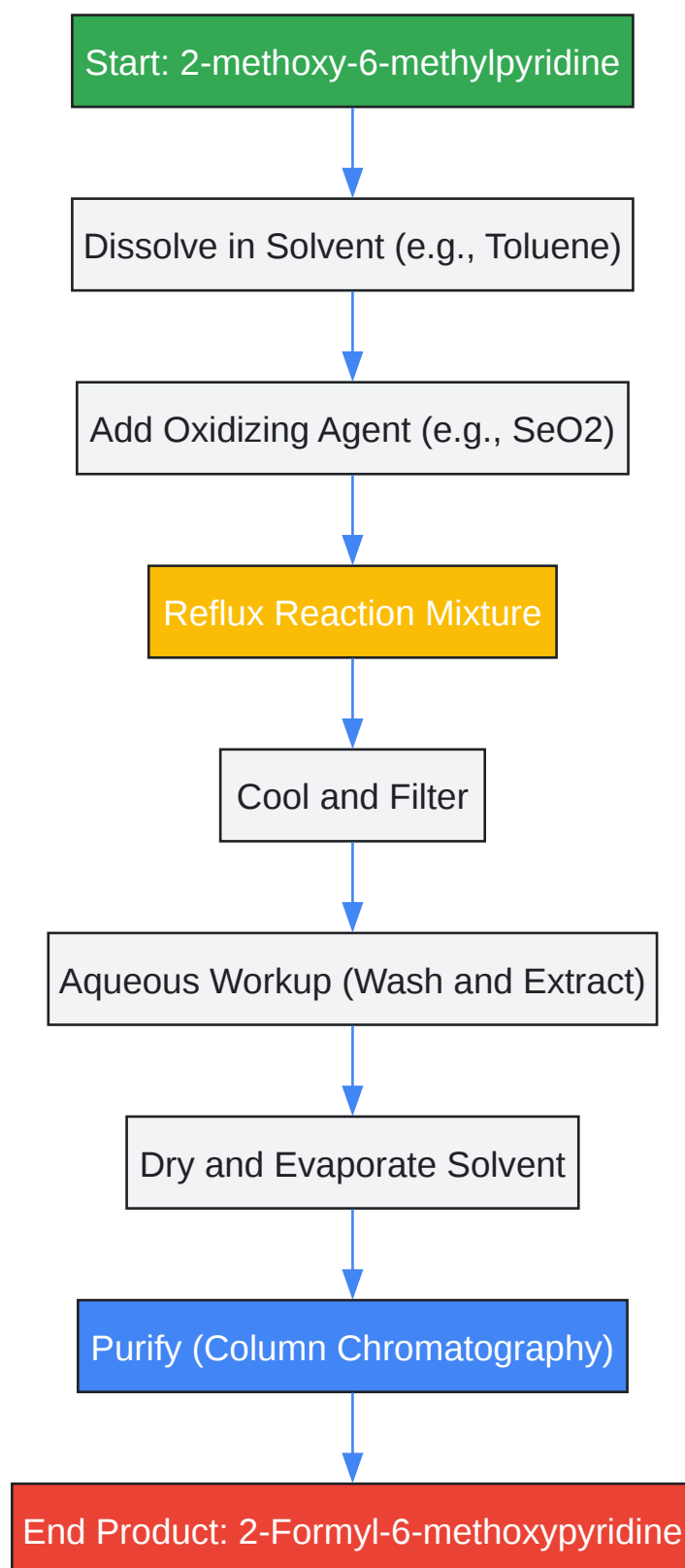
Reagents and Materials:

- 2-methoxy-6-methylpyridine (starting material)
- An oxidizing agent (e.g., Selenium Dioxide,  $\text{SeO}_2$ )

- An appropriate solvent (e.g., refluxing Toluene or Dioxane)[6]
- Standard laboratory glassware for reflux and workup
- Purification setup (e.g., column chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-methoxy-6-methylpyridine in the chosen solvent.
- **Addition of Oxidant:** Add the oxidizing agent (e.g.,  $\text{SeO}_2$ ) to the solution. The stoichiometry will depend on the specific oxidant and literature procedures.
- **Reflux:** Heat the reaction mixture to reflux and maintain it for a period determined by reaction monitoring (e.g., via Thin Layer Chromatography - TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Filter off any solid byproducts. The filtrate is then typically washed with water and/or a basic solution (like sodium bicarbonate) to remove acidic impurities. The organic layer is separated, dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$ ), and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified, most commonly by silica gel column chromatography, to yield pure 2-Formyl-6-methoxypyridine.



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Caption: Generalized workflow for the synthesis of 2-Formyl-6-methoxypyridine.

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of 2-Formyl-6-methoxypyridine.

Spectroscopy Type	Data Summary
$^1\text{H}$ NMR	Data available, but specific shifts are dependent on the solvent and instrument. <a href="#">[7]</a>
$^{13}\text{C}$ NMR	Data available, providing information on the carbon skeleton. <a href="#">[7]</a>
Mass Spectrometry	Molecular Ion Peak ( $\text{M}^+$ ) expected at $m/z \approx 137.14$ , corresponding to the molecular weight. Fragmentation patterns would be characteristic of the aldehyde and methoxypyridine structure. <a href="#">[8]</a> <a href="#">[9]</a>
Infrared (IR) Spectroscopy	Expected to show characteristic peaks for: C=O (aldehyde) stretching, C-O (methoxy) stretching, and aromatic C=C and C-H stretching.

## Safety and Handling

Appropriate safety precautions must be taken when handling 2-Formyl-6-methoxypyridine.

## Hazard Identification

- Signal Word: Danger
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

- H335: May cause respiratory irritation.

## Recommended Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses or goggles.
- Skin Protection: Chemical-resistant gloves.
- Respiratory Protection: Use in a well-ventilated area or with a suitable respirator (e.g., N95 dust mask).

## Storage

- Conditions: Store at 0-8°C.[1]
- Storage Class: Combustible liquids (Storage Class Code 10).

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Methoxy-2-pyridinecarboxaldehyde 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. 6-Methoxy-2-pyridinecarboxaldehyde 97 54221-96-4 [sigmaaldrich.com]
- 4. 6-Methoxy-2-pyridinecarboxaldehyde 97 54221-96-4 [sigmaaldrich.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. rsc.org [rsc.org]
- 8. Mass Spectrometric Characterization of 2-Amino-1-methyl-6-phenylimidazo[4,5-b]pyridine N-Oxidized Metabolites Bound at Cys34 of Human Serum Albumin - PMC [pmc.ncbi.nlm.nih.gov]



- 9. masspec.scripps.edu [masspec.scripps.edu]
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